

Technical Guide: (E/Z)-HA155 In Vitro Assay Results

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Compound of Interest

Compound Name: (E/Z)-HA155

Cat. No.: B15604850

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This technical guide provides a comprehensive overview of the in vitro assay results for the compound HA155. It is important to note that while the query specified "in vitro kinase assay results," extensive research has identified HA155 as a potent and selective inhibitor of Autotaxin (ATX), which is a lysophospholipase D, not a protein kinase. No public domain data from in vitro kinase assays for HA155 were found. Therefore, this guide focuses on its well-documented activity against its primary target, Autotaxin.

The designation "**(E/Z)-HA155**" was not found in the reviewed literature. The compound is consistently referred to as HA155.

Data Presentation: Quantitative Inhibition of Autotaxin

HA155 is a potent, boronic acid-based inhibitor of Autotaxin.^[1] The following table summarizes the quantitative data for its inhibitory activity.

Compound	Target	IC50 (nM)	Assay Type	Notes
HA155	Autotaxin (ATX)	5.7	Biochemical	A potent, boronic acid-based inhibitor. ^[1]

Experimental Protocols: In Vitro Autotaxin Inhibition Assay

The following is a detailed methodology for a typical in vitro assay used to determine the inhibitory activity of compounds against Autotaxin. This protocol is based on commonly used methods for assessing ATX activity.

Objective: To determine the half-maximal inhibitory concentration (IC50) of HA155 against recombinant human Autotaxin.

Materials:

- Recombinant human Autotaxin (ATX)
- Lysophosphatidylcholine (LPC) as the substrate
- HA155 (or other test compounds)
- Assay Buffer (e.g., Tris-based buffer at physiological pH, containing CaCl₂ and MgCl₂)
- Choline Oxidase
- Horseradish Peroxidase (HRP)
- Amplex Red reagent
- 96-well or 384-well microplates (black, clear bottom for fluorescence)
- Plate reader with fluorescence detection capabilities

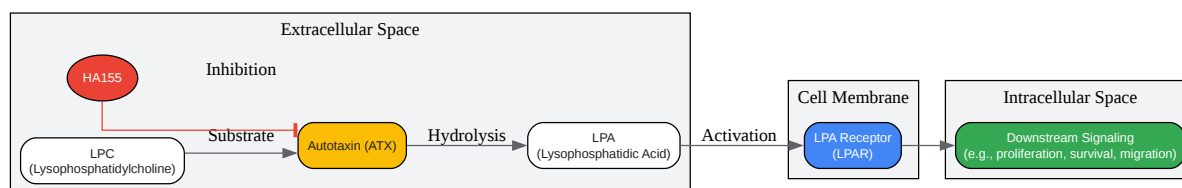
Procedure:

- Compound Preparation:
 - Prepare a stock solution of HA155 in a suitable solvent (e.g., DMSO).
 - Perform serial dilutions of the stock solution to create a range of concentrations for testing.
- Assay Reaction:
 - Add the assay buffer to the wells of the microplate.
 - Add the diluted HA155 or control vehicle (e.g., DMSO) to the appropriate wells.
 - Add recombinant human Autotaxin to all wells except for the negative control wells.
 - Incubate the plate for a defined period (e.g., 15-30 minutes) at a controlled temperature (e.g., 37°C) to allow the inhibitor to bind to the enzyme.
 - Initiate the enzymatic reaction by adding the substrate, Lysophosphatidylcholine (LPC).
- Detection of Choline Production:
 - The activity of Autotaxin is measured by quantifying the amount of choline produced from the hydrolysis of LPC.
 - A coupled enzymatic reaction is used for detection:
 - Choline Oxidase oxidizes the choline produced, generating hydrogen peroxide (H₂O₂).
 - In the presence of Horseradish Peroxidase (HRP), the H₂O₂ reacts with Amplex Red to produce the highly fluorescent compound, resorufin.
 - Add a detection cocktail containing Choline Oxidase, HRP, and Amplex Red to the wells.
- Data Acquisition and Analysis:
 - Incubate the plate for a further period to allow the detection reaction to proceed.
 - Measure the fluorescence intensity using a plate reader (e.g., excitation at 530-560 nm and emission at ~590 nm).

- The fluorescence signal is proportional to the amount of choline produced and thus to the activity of Autotaxin.
- Calculate the percent inhibition for each concentration of HA155 relative to the vehicle control.
- Plot the percent inhibition against the logarithm of the HA155 concentration and fit the data to a sigmoidal dose-response curve to determine the IC50 value.

Mandatory Visualizations

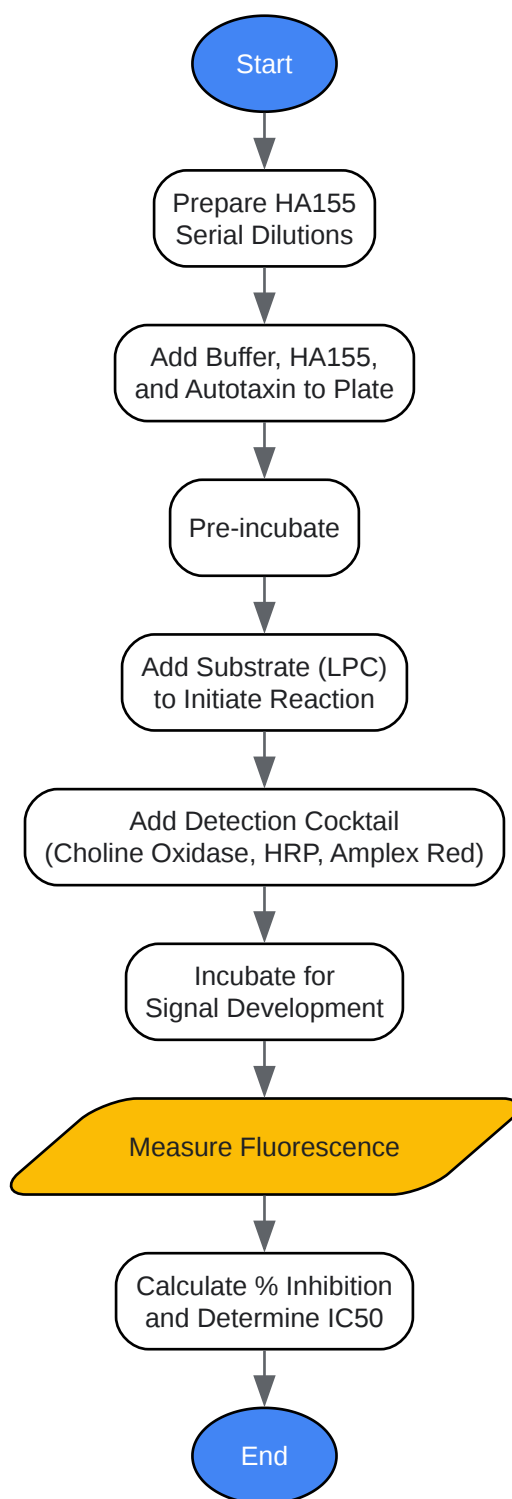
The following diagram illustrates the signaling pathway in which Autotaxin is a key enzyme.



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Caption: The Autotaxin-LPA signaling pathway and the inhibitory action of HA155.

The diagram below outlines the key steps in the in vitro Autotaxin inhibition assay.



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References

- 1. Autotaxin (inhibitors, antagonists, agonists)-ProbeChem.com [probechem.com]
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